

ZONYL FS-300 in biodegradable transient electronics

Author: Smolecule Technical Support Team, **Date:** February 2026

Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

[Get Quote](#)

Limitations of Current Search Results

The main limitations identified are:

- **Lack of Specific Protocols:** The search results do not contain the detailed, step-by-step methodologies for formulating biodegradable electronics that you need.
- **No Degradation Data:** There is no quantitative data on how **ZONYL FS-300** itself behaves in a biodegradable system or how it affects the degradation timeline of the electronic device.
- **Focus on a Single Application:** Its use is highlighted in one specific context—modifying PEDOT:PSS electrodes—but not across the broader range of components in transient electronics.

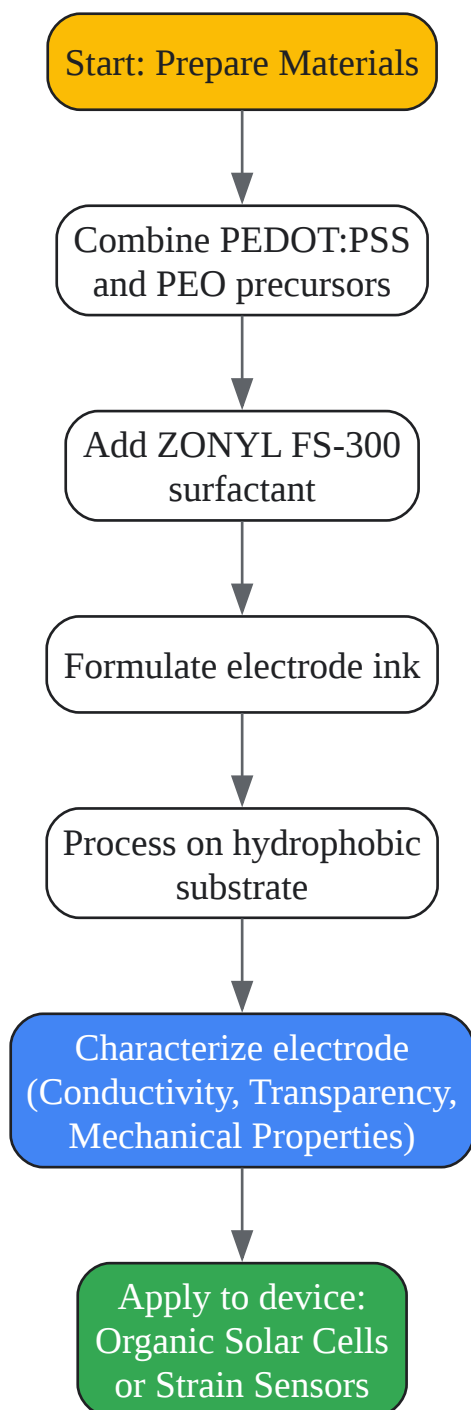
Technical Data and Identified Application of ZONYL FS-300

The table below summarizes the available technical information and the primary researched application for **ZONYL FS-300**.

Property	Description
CAS Number	197664-69-0 [1] [2] [3]

Property	Description
Type	Nonionic fluorosurfactant [3] [4]
Molecular Formula	$RfCH_2CH_2O(CH_2CH_2O)_xH$ [1] [2] [3]
Appearance & Form	Liquid, ~25% solids in water [2] [3]
Density	1.10 g/mL \pm 0.05 g/mL at 20°C [1] [3]
Key Function	Reduces surface tension, improves wetting and spreading [3]
Primary Documented Use	As an additive to PEDOT:PSS to create stretchable and transparent conductive electrodes [4].
Role in Application	Promotes adhesion of PEDOT:PSS to hydrophobic substrates and provides a plasticizing effect [4].

The experimental workflow for this application can be summarized as follows:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - ZONYL | CAS#:197664-69-0 | Chemsrsc FS 300 [chemsrc.com]
2. China CAS:197664-69-0 | ZONYL - FS Manufacturers and Factory... 300 [alfa-industry.com]
3. CAS 197664-69-0 ZONYL - FS - Alfa Chemistry 300 [alfa-chemistry.com]
4. - Zonyl Assists in the Synthesis of Stretchable... - Alfa Chemistry FS 300 [alfa-chemistry.com]

To cite this document: Smolecule. [ZONYL FS-300 in biodegradable transient electronics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1833096#zonyl-fs-300-in-biodegradable-transient-electronics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com